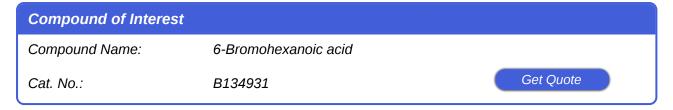


6-Bromohexanoic Acid: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical and chemical properties of **6-bromohexanoic acid**. It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors requiring a thorough understanding of this versatile chemical intermediate.

Core Physical and Chemical Properties

6-Bromohexanoic acid, also known as 6-bromocaproic acid, is an organobromine compound with a carboxylic acid functional group.[1] Its bifunctional nature, possessing both a reactive bromine atom and a carboxylic acid moiety, makes it a valuable building block in organic synthesis.[2]

Physical Properties

6-Bromohexanoic acid is typically a white to light orange or pale yellow crystalline solid or powder at room temperature.[1][3][4] It possesses a low melting point and is combustible. The key physical properties are summarized in the table below.



Property	Value	References
Molecular Formula	C ₆ H ₁₁ BrO ₂	[3][5]
Molecular Weight	195.05 g/mol	[1][5][6]
CAS Number	4224-70-8	[1][5]
Appearance	White to light orange/pale yellow crystalline solid or powder	[1][3][4]
Melting Point	32-35 °C	[4][6][7][8]
Boiling Point	165-170 °C at 20 mmHg	[1][3][4][8]
Density	Approximately 1.4 - 1.55 g/cm ³	[2][7]
Flash Point	95 °C (203 °F)	[4][6]
Solubility	Moderately soluble in water. Soluble in methanol, ethanol, and acetone.	[2][9]

Chemical Properties

The chemical reactivity of **6-bromohexanoic acid** is characterized by the distinct functionalities of the carboxylic acid and the terminal alkyl bromide. The carboxylic acid group can undergo typical reactions such as esterification and amidation, while the bromine atom is susceptible to nucleophilic substitution.

It is widely used as an intermediate in the synthesis of more complex molecules, including pharmaceuticals and agricultural chemicals.[2][3] Specifically, it has been utilized in the preparation of N-acylsulfonamides, diarylthioethers, and 2-lithio-1,3-dithian.[1]

Stability and Reactivity:

6-bromohexanoic acid is stable under normal conditions. It is incompatible with strong oxidizing agents, strong acids, and strong bases. Upon thermal decomposition, it can release carbon monoxide, carbon dioxide, and hydrogen halides.



Experimental Protocols Synthesis of 6-Bromohexanoic Acid from εCaprolactone

A common and efficient method for the synthesis of **6-bromohexanoic acid** is through the ring-opening reaction of ϵ -caprolactone with hydrogen bromide.

Materials:

- ε-Caprolactone
- Dry Hydrogen Bromide (HBr) gas
- Anhydrous organic solvent (e.g., n-hexane, dichloromethane, or toluene)
- Three-necked flask equipped with a stirrer, gas inlet tube, and thermometer

Procedure:

- In a three-necked flask, dissolve ε-caprolactone in an appropriate anhydrous organic solvent.
- Cool the stirred solution to the desired reaction temperature (typically between 0 °C and 40 °C).
- Bubble dry hydrogen bromide gas through the solution while maintaining the temperature. The molar ratio of HBr to ϵ -caprolactone should be between 1.0 and 2.0.
- After the addition of HBr is complete, continue stirring the reaction mixture for several hours at the same temperature.
- Upon completion of the reaction, cool the mixture to induce crystallization of the product.
- Collect the solid 6-bromohexanoic acid by filtration.
- Wash the crystals with a cold, non-polar solvent (e.g., cold n-hexane) to remove impurities.
- Dry the purified product under vacuum.



The purity of the resulting **6-bromohexanoic acid** can be assessed by gas chromatography.

Visualizations Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **6-bromohexanoic** acid from ϵ -caprolactone.



Reactants ε-Caprolactone Dry HBr Gas Anhydrous Solvent Reaction Ring-Opening Reaction (0-40 °C) Work-up & Purification Crystallization Filtration Washing with Cold Solvent Drying 6-Bromohexanoic Acid

Synthesis of 6-Bromohexanoic Acid

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Caption: Workflow for the synthesis of 6-bromohexanoic acid.

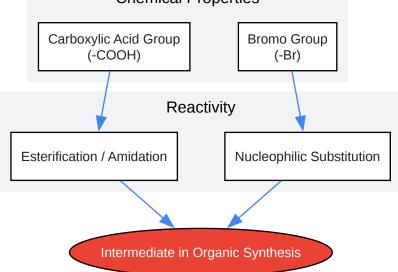


Logical Relationship of Properties and Applications

This diagram shows the relationship between the key chemical features of 6-bromohexanoic acid and its primary application as a synthetic intermediate.

Chemical Properties Carboxylic Acid Group Bromo Group (-COOH) (-Br)

Properties and Applications of 6-Bromohexanoic Acid



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